

S-4048 chemical structure and properties

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Compound of Interest

Compound Name: S-4048

Cat. No.: B15574479

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In-Depth Technical Guide: S-4048

Introduction

This document provides a detailed technical overview of the chemical compound **S-4048**. While comprehensive data regarding its chemical structure and physicochemical properties are available, it is important to note that extensive public domain information on its biological activity, specific experimental protocols, and associated signaling pathways is currently limited. The information presented herein is based on available chemical database entries.

Chemical Structure and Properties

The fundamental chemical identity and properties of **S-4048** are well-documented. The compound, identified in the PubChem database with CID 9873573, possesses a complex molecular structure.^[1]

Chemical Structure:

(1S,3R,4R,5R)-1-[[[(1R,2S)-2-(4-chlorophenyl)cyclopropyl]methoxy]-3,4-dihydroxy-5-[(Z)-3-imidazo[4,5-b]pyridin-1-yl-3-phenylprop-2-enoyl]oxycyclohexane-1-carboxylic acid^[1]

A summary of its key chemical and physical properties is provided in the table below.

Table 1: Physicochemical Properties of **S-4048**

Property	Value	Source
Molecular Formula	C ₃₂ H ₃₀ ClN ₃ O ₇	PubChem[1]
Molecular Weight	604.0 g/mol	PubChem[1]
IUPAC Name	(1S,3R,4R,5R)-1-[[[(1R,2S)-2-(4-chlorophenyl)cyclopropyl]methoxy]-3,4-dihydroxy-5-[(Z)-3-imidazo[4,5-b]pyridin-1-yl-3-phenylprop-2-enoyl]oxycyclohexane-1-carboxylic acid	PubChem[1]
InChI Key	MYXPHMOLFCUDIL-MLFVSVOESA-N	PubChem[1]
Canonical SMILES	<chem>C1C(C1OC(C2CC(C(C(C2)O)O)OC(=O)C=C(C3=CC=CC=C3)N4C=NC5=C4C=C(N5)C(=O)O)C6=CC=C(C=C6)Cl</chem>	PubChem[1]
ChEMBL ID	CHEMBL236247	PubChem[1]
PubChem CID	9873573	PubChem[1]

Biological and Pharmacological Properties

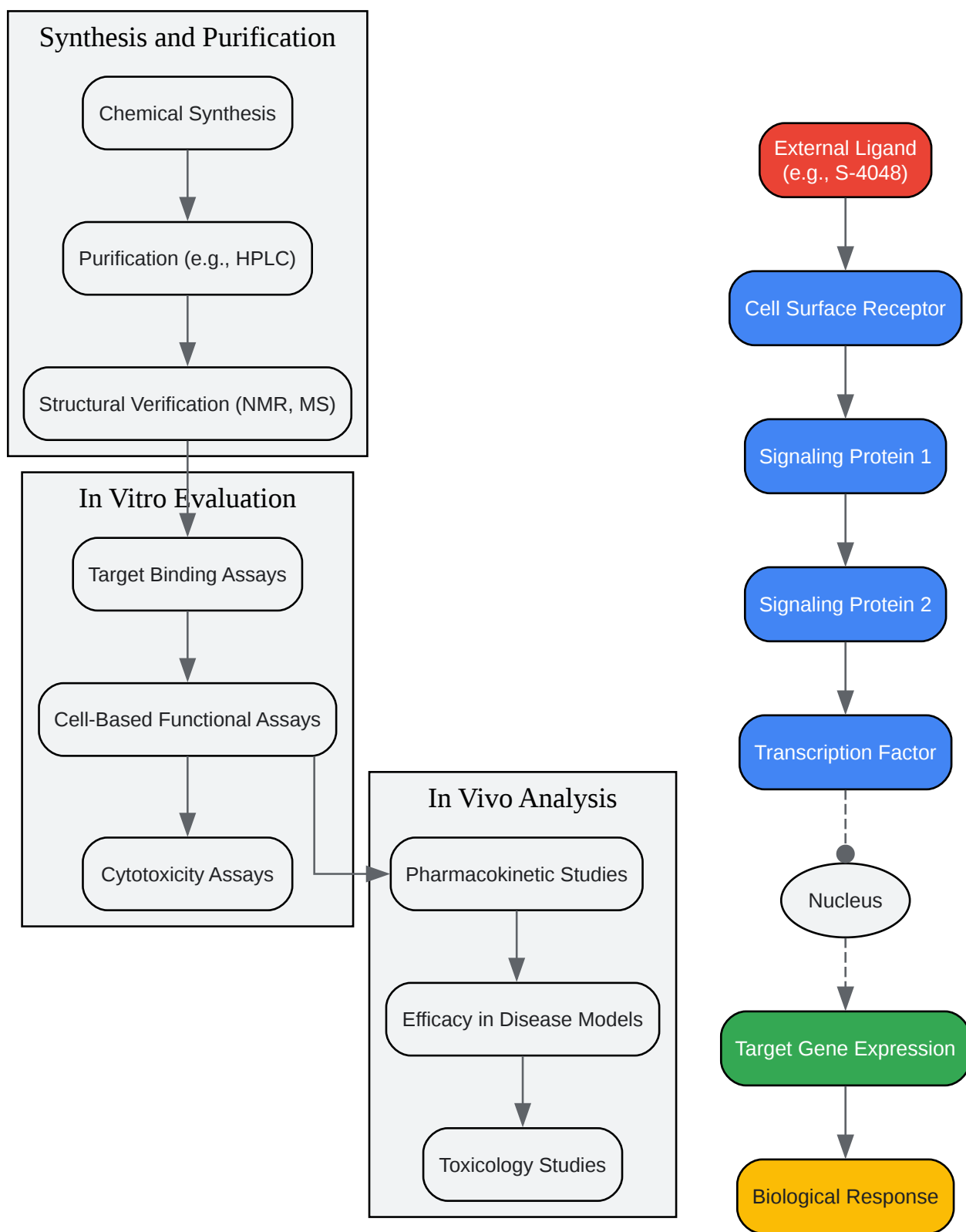
As of the date of this report, there is a notable absence of publicly available data regarding the biological and pharmacological properties of **S-4048**. Extensive searches of scientific literature and patent databases did not yield specific information on its mechanism of action, biological targets, or therapeutic potential. The imidazo[4,5-b]pyridine core is found in compounds with various biological activities, but specific data for **S-4048** is not available.

Table 2: Biological and Pharmacological Data for **S-4048**

Property	Value
Mechanism of Action	Data not available
Biological Target(s)	Data not available
In vitro Activity	Data not available
In vivo Activity	Data not available
Pharmacokinetics	Data not available
Toxicology	Data not available

Experimental Protocols and Methodologies

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **S-4048** are not described in the accessible public literature. For researchers interested in working with this or similar molecules, a general workflow for chemical compound analysis would typically be followed.



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References

- 1. US4808596A - Imidazo[4,5-b]pyridine compounds and pharmaceutical compositions containing same - Google Patents [patents.google.com]
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